

A Comparative Environmental Impact Assessment of Carbendazim and Benomyl

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Compound of Interest

Compound Name: Carbendazim hydrochloride

Cat. No.: B1668343

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This guide provides a detailed comparison of the environmental impact of two benzimidazole fungicides, Carbendazim and Benomyl. The information is intended for researchers, scientists, and drug development professionals, offering an objective analysis supported by experimental data to elucidate the ecological implications of these compounds. A crucial aspect of their environmental profile is the rapid conversion of Benomyl to its more persistent and biologically active metabolite, Carbendazim.^{[1][2]} Consequently, the environmental impact of Benomyl is largely synonymous with that of Carbendazim.

Physicochemical Properties and Environmental Fate

The persistence and mobility of fungicides in the environment are dictated by their physicochemical properties. Benomyl is characterized by its rapid degradation in aqueous environments, with a half-life of approximately 2 to 19 hours in water and soil, respectively.^[2] This degradation primarily yields Carbendazim, which is significantly more stable.^{[1][2]} Carbendazim exhibits a much longer half-life, persisting for months in soil and water under both aerobic and anaerobic conditions.^{[1][2]} Both compounds have a low potential to leach into groundwater due to their strong adsorption to soil organic matter.^[2]

Table 1: Comparison of Physicochemical Properties

Property	Carbendazim	Benomyl	Reference(s)
CAS Number	10605-21-7	17804-35-2	[3]
Molecular Formula	C ₉ H ₉ N ₃ O ₂	C ₁₄ H ₁₈ N ₄ O ₃	[4]
Molar Mass	191.19 g/mol	290.32 g/mol	[4]
Water Solubility	8 mg/L (at pH 7, 24°C)	3.6 mg/L (at pH 5, 25°C)	[1][3]
Vapor Pressure	< 1 x 10 ⁻⁷ Pa (at 20°C)	< 5.0 x 10 ⁻⁶ Pa (at 25°C)	[1][5]
Log K _{ow}	~1.5	23.4 - 32.0	[1][2]

Table 2: Environmental Fate and Persistence

Parameter	Carbendazim	Benomyl	Reference(s)
Soil Half-life (Aerobic)	6-12 months (bare soil), 3-6 months (turf)	19 hours	[1][2][6]
Water Half-life (Aerobic)	2 months	2 hours	[1][2]
Water Half-life (Anaerobic)	25 months	-	[1][2]

Ecotoxicity to Non-Target Organisms

The impact of Carbendazim and Benomyl extends to a variety of non-target organisms, including aquatic life and soil invertebrates. Due to the rapid conversion of Benomyl to Carbendazim, their toxicological profiles are often considered together. Both fungicides exhibit high toxicity to aquatic organisms and earthworms.

Table 3: Acute Toxicity to Aquatic Organisms

Organism	Chemical	LC ₅₀ /EC ₅₀ (96-hour for fish, 48-hour for invertebrates)	Reference(s)
Rainbow Trout (Oncorhynchus mykiss)	Carbendazim	0.05 - >1.8 mg/L	[7]
Bluegill Sunfish (Lepomis macrochirus)	Carbendazim	>3.20 - 55 mg/L	[7]
Channel Catfish (Ictalurus punctatus)	Benomyl/Carbendazim	0.006 - 0.05 mg/L	[7]
Water Flea (Daphnia magna)	Benomyl	0.64 mg/L	[8][9]
Water Flea (Daphnia magna)	Carbendazim	0.087 - 0.46 mg/L	[10]

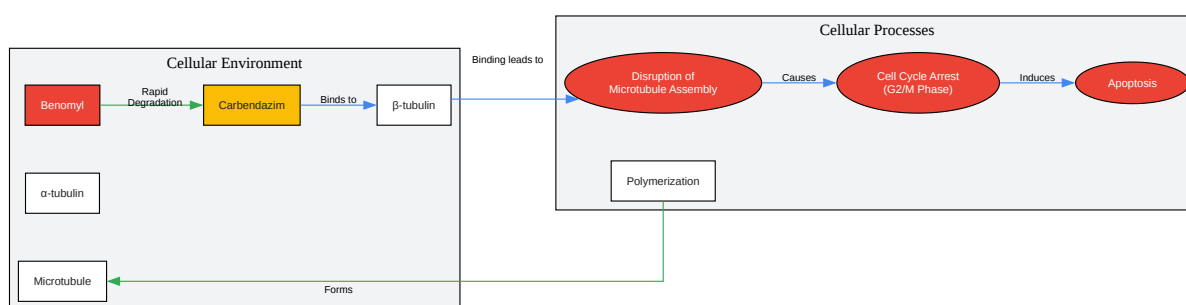
Table 4: Toxicity to Terrestrial Invertebrates

Organism	Chemical	LC ₅₀	Reference(s)
Earthworm (Eisenia fetida/andrei)	Benomyl	7-day LC ₅₀ : 1.7 mg/L, 14-day LC ₅₀ : 0.4 mg/L	[7]
Earthworm (Eisenia fetida) - Temperate	Benomyl	LC ₅₀ : 61-67 mg a.i./kg	[11][12]
Earthworm (Eisenia fetida) - Tropical	Benomyl	LC ₅₀ : 450-630 mg a.i./kg	[11][12]

Mechanism of Action and Signaling Pathway

Carbendazim and Benomyl exert their fungicidal and toxic effects by interfering with microtubule assembly in eukaryotic cells. Microtubules are essential components of the cytoskeleton, playing crucial roles in cell division, intracellular transport, and the maintenance

of cell structure. The primary mechanism involves the binding of the benzimidazole moiety to the β -tubulin subunit, which prevents its polymerization with α -tubulin to form microtubules. This disruption of microtubule dynamics leads to an arrest of the cell cycle at the G2/M phase and can ultimately induce apoptosis.



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Mechanism of benzimidazole fungicide toxicity.

Experimental Protocols

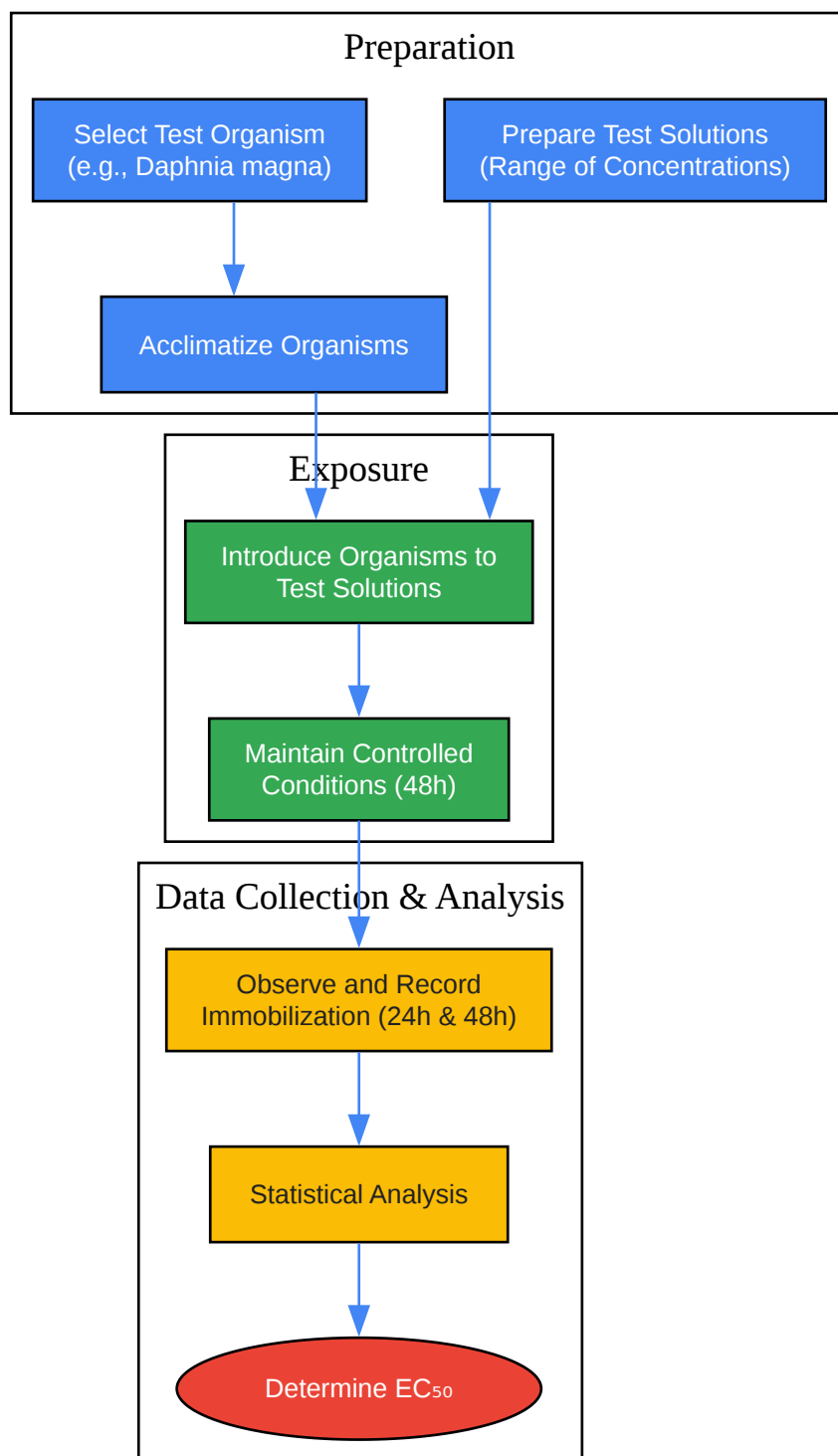
The following are summaries of standardized experimental protocols used to assess the ecotoxicity of chemical substances like Carbendazim and Benomyl.

Fish, Acute Toxicity Test (based on OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC₅₀) over a 96-hour period.

- Test Organism: Species such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*) are commonly used.^{[13][14]}

- Exposure: Fish are exposed to a range of concentrations of the test substance in water for 96 hours under controlled conditions (e.g., temperature, light, dissolved oxygen).[\[13\]](#)[\[14\]](#)
- Endpoint: Mortality is recorded at 24, 48, 72, and 96 hours.[\[13\]](#)[\[14\]](#)
- Data Analysis: The concentration that is lethal to 50% of the test population (LC_{50}) is calculated using statistical methods.[\[15\]](#)



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References

- 1. 907. Carbendazim (Pesticide residues in food: 1995 evaluations Part II Toxicological & Environmental) [inchem.org]
- 2. DSpace [iris.who.int]
- 3. Carbendazim (HSG 82, 1993) [inchem.org]
- 4. Carbendazim - Wikipedia [en.wikipedia.org]
- 5. Benomyl (EHC 148, 1993) [inchem.org]
- 6. Benomyl - Wikipedia [en.wikipedia.org]
- 7. EXTOTOXNET PIP - BENOMYL [extotoxnet.orst.edu]
- 8. beyondpesticides.org [beyondpesticides.org]
- 9. maguires.co [maguires.co]
- 10. The toxicity of benomyl, thiophanate-methyl, and BCM to four freshwater organisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Effects of the fungicide benomyl on earthworms in laboratory tests under tropical and temperate conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. biotecnologiebt.it [biotecnologiebt.it]
- 14. oecd.org [oecd.org]
- 15. eurofins.com.au [eurofins.com.au]
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